

Application Notes and Protocols: Expression and Purification of Recombinant VapA Protein

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VapA protein

CAS No.: 142805-17-2

Cat. No.: B1177184

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Virulence-associated protein A (VapA) is a key virulence factor of *Rhodococcus equi*, a significant pathogen, particularly in foals and immunocompromised humans.^{[1][2]} VapA is essential for the intracellular survival of the bacterium within macrophages.^[1] It functions by disrupting the normal endolysosomal pathway, leading to reduced acidification of phagosomes and thereby creating a hospitable environment for bacterial replication.^{[1][3]} The expression and purification of recombinant VapA are crucial for a deeper understanding of its structure and function, and for the development of potential therapeutics and vaccines.

This document provides a detailed protocol for the expression of recombinant His-tagged VapA in *Escherichia coli* and its subsequent purification using Immobilized Metal Affinity Chromatography (IMAC).

Data Presentation

The following table presents representative quantitative data for the purification of His-tagged recombinant VapA from a 1-liter *E. coli* culture. The values are typical for a successful purification protocol.

Table 1: Representative Purification Summary for Recombinant His-tagged VapA

Purification Step	Total Volume (mL)	Total Protein (mg)	VapA Activity (Units)	Specific Activity (Units/mg)	Yield (%)	Fold Purification
Crude Lysate	50	1200	120,000	100	100	1
Cleared Lysate	48	800	115,200	144	96	1.4
Ni-NTA Eluate	10	15	102,000	6,800	85	68
Dialyzed Protein	12	14	98,400	7,029	82	70.3

Note: VapA activity can be assessed by a relevant functional assay, such as its ability to bind to specific lipids or interact with host cell proteins. In the absence of a standard activity unit, protein concentration as determined by SDS-PAGE and densitometry can be used to track the purification.

Experimental Protocols

Expression of Recombinant His-tagged VapA in *E. coli*

This protocol describes the expression of VapA with an N-terminal 6x-Histidine tag in the *E. coli* strain BL21(DE3)pLysS.

Materials:

- pET expression vector containing the VapA gene with a 6x-His tag

- E. coli BL21(DE3)pLysS competent cells
- Luria-Bertani (LB) broth and agar
- Appropriate antibiotics (e.g., Kanamycin for the pET vector, Chloramphenicol for the pLysS plasmid)
- Isopropyl β -D-1-thiogalactopyranoside (IPTG)

Procedure:

- Transformation: Transform the VapA expression vector into chemically competent E. coli BL21(DE3)pLysS cells and plate on LB agar containing the appropriate antibiotics. Incubate overnight at 37°C.
- Starter Culture: Inoculate a single colony into 10 mL of LB broth with antibiotics and grow overnight at 37°C with shaking (200-250 rpm).
- Expression Culture: Inoculate 1 L of LB broth with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD₆₀₀) reaches 0.6-0.8.
- Induction: Induce protein expression by adding IPTG to a final concentration of 0.2 mM.^[2]
- Incubation: Continue to incubate the culture for an additional 4 hours at 37°C with shaking.^[2] For potentially improved solubility, the post-induction temperature can be lowered to 18-25°C and incubated overnight.
- Harvesting: Harvest the bacterial cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
- Storage: Discard the supernatant and store the cell pellet at -80°C until purification.

Purification of Recombinant His-tagged VapA

This protocol details the purification of His-tagged VapA from the E. coli cell pellet using Ni-NTA affinity chromatography under native conditions.

Materials:

- Bacterial cell pellet from 1 L culture
- Lysis Buffer: 50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0
- Wash Buffer: 50 mM NaH₂PO₄, 300 mM NaCl, 20 mM imidazole, pH 8.0
- Elution Buffer: 50 mM NaH₂PO₄, 300 mM NaCl, 250 mM imidazole, pH 8.0
- Ni-NTA Agarose resin
- Lysozyme
- DNase I
- Protease inhibitor cocktail
- Dialysis tubing (10 kDa MWCO)
- Phosphate Buffered Saline (PBS), pH 7.4

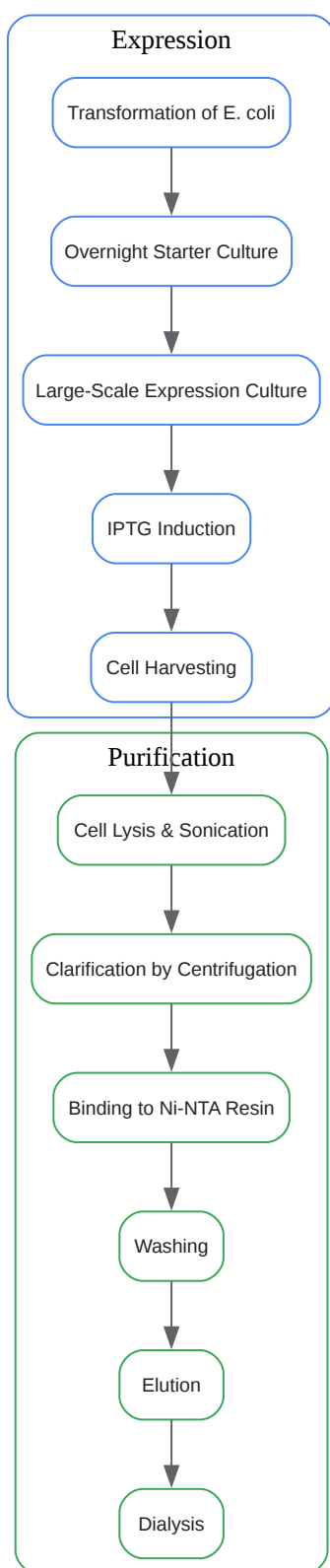
Procedure:

- **Cell Lysis:** Resuspend the cell pellet in 30-40 mL of ice-cold Lysis Buffer containing lysozyme (1 mg/mL) and a protease inhibitor cocktail. Incubate on ice for 30 minutes.
- **Sonication:** Sonicate the cell suspension on ice to ensure complete lysis.
- **Clarification:** Add DNase I to the lysate and incubate on ice for 15 minutes to reduce viscosity. Centrifuge the lysate at 12,000 x g for 30 minutes at 4°C to pellet cellular debris.
- **Binding:** Collect the supernatant (cleared lysate) and add it to a column containing pre-equilibrated Ni-NTA agarose resin. Allow the lysate to bind to the resin by gentle agitation for 1-2 hours at 4°C.
- **Washing:** Wash the resin with 10-20 column volumes of Wash Buffer to remove non-specifically bound proteins.

- Elution: Elute the His-tagged **VapA protein** with 5-10 column volumes of Elution Buffer. Collect fractions and analyze by SDS-PAGE to identify those containing the purified protein.
- Dialysis: Pool the fractions containing pure VapA and dialyze against PBS at 4°C to remove imidazole and for buffer exchange.
- Storage: Determine the final protein concentration, aliquot, and store at -80°C.

Visualizations

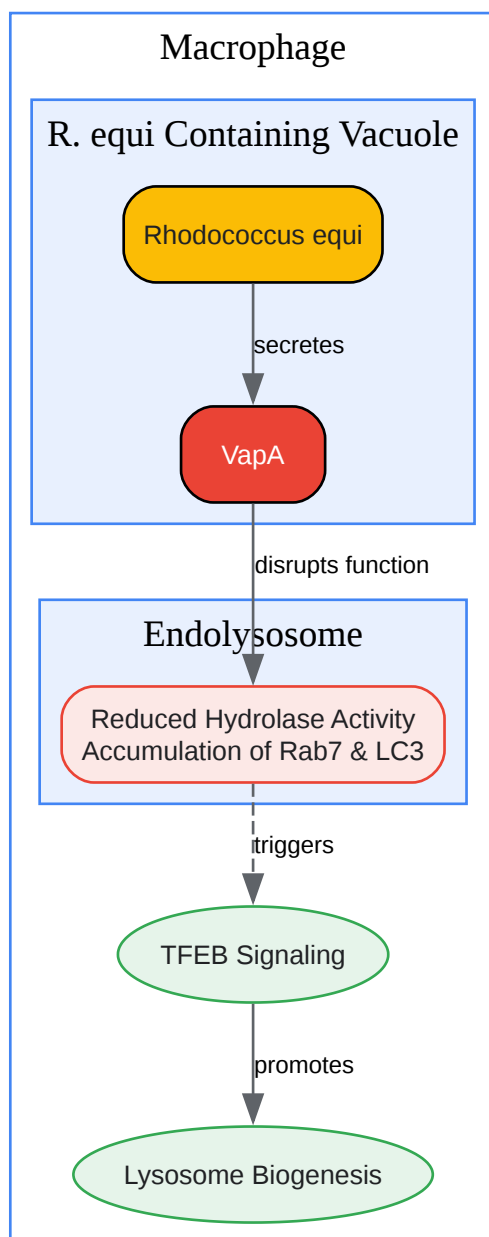
VapA Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for recombinant VapA expression and purification.

VapA Signaling Pathway in Macrophages



[Click to download full resolution via product page](#)

Caption: VapA's disruption of the endolysosomal pathway in macrophages.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The *Rhodococcus equi* virulence protein VapA disrupts endolysosome function and stimulates lysosome biogenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 2. Protein Purification Protocols for Recombinant Enzymes Produced in *Pichia pastoris* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. VapA of *Rhodococcus equi* Binds Phosphatidic Acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- To cite this document: BenchChem. [Application Notes and Protocols: Expression and Purification of Recombinant VapA Protein]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1177184/docs#application-notes-and-protocols-expression-and-purification-of-recombinant-vapa-protein>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check